

# Thermofisher Scientific availability of Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate.

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## Compound of Interest

Compound Name: Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

Cat. No.: B1271436

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## Technical Guide: Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**, a keto ester of interest in synthetic chemistry and potential drug discovery. While direct experimental applications and biological pathway analyses for this specific methoxy isomer are not extensively documented in publicly available literature, this guide consolidates known chemical data and presents generalized experimental workflows relevant to its class of compounds.

## Chemical and Physical Properties

**Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** is an organic compound with potential applications as a building block in the synthesis of more complex molecules. A summary of its key quantitative data is presented below.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	222.24 g/mol
CAS Number	27834-99-7[1]
IUPAC Name	ethyl 3-(3-methoxyphenyl)-3-oxopropanoate[1]
SMILES	CCOC(=O)CC(=O)C1=CC(=CC=C1)OC[1]
InChI Key	FDPPVAYPZOORBP-UHFFFAOYSA-N[1]

## Availability from Thermo Fisher Scientific

As of the latest inquiries, a direct catalog listing for **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** under the Thermo Fisher Scientific brand, including its legacy Alfa Aesar portfolio, was not readily found. However, Thermo Fisher Scientific offers a broad range of related chemical intermediates and provides custom synthesis services. Researchers interested in acquiring this compound are encouraged to contact Thermo Fisher Scientific directly to inquire about custom synthesis or potential availability through their extended supplier network.

## Synthetic Approach

The synthesis of  $\beta$ -keto esters such as **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** can be achieved through several established organic synthesis methods. A common approach is the Claisen condensation of an appropriate ester and ketone.

## General Experimental Protocol: Claisen Condensation

This protocol describes a general procedure for the synthesis of  $\beta$ -keto esters and can be adapted for the synthesis of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

Materials:

- Methyl 3-methoxybenzoate
- Ethyl acetate

- Sodium ethoxide
- Anhydrous ethanol
- Diethyl ether
- Hydrochloric acid (1M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

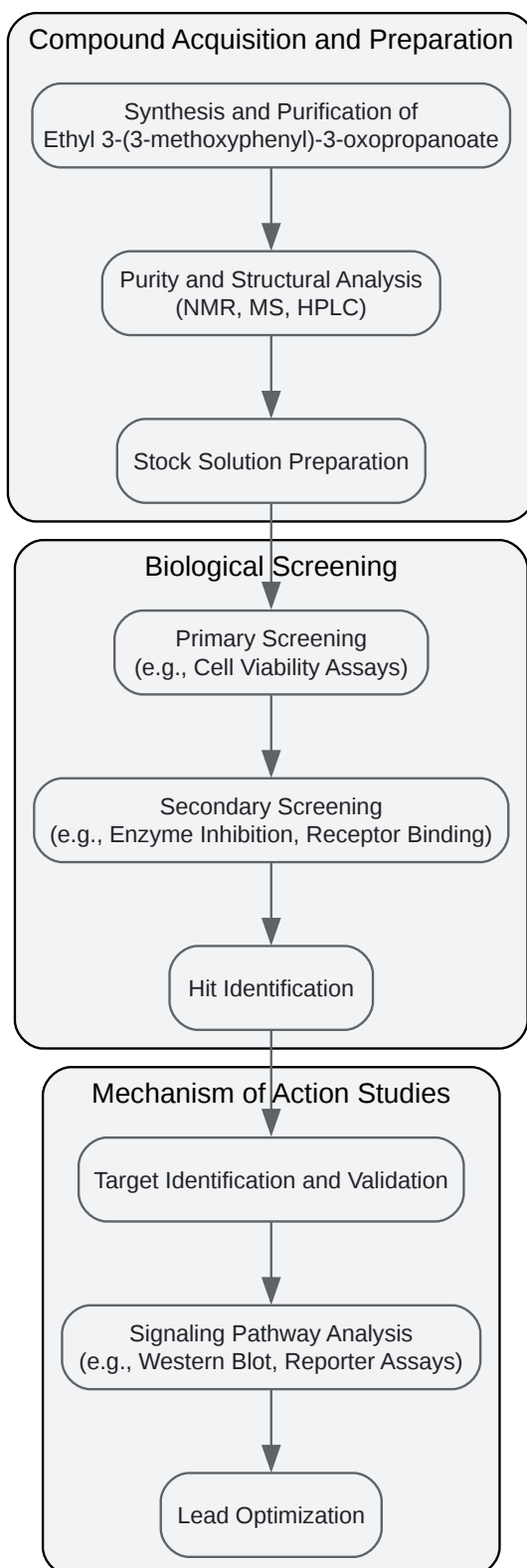
Procedure:

- Dissolve sodium ethoxide in anhydrous ethanol in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- To this solution, add a mixture of methyl 3-methoxybenzoate and ethyl acetate dropwise at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench by pouring it over a mixture of ice and hydrochloric acid.
- Extract the aqueous layer with diethyl ether.

- Combine the organic extracts and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation or column chromatography to yield **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

## Potential Research Applications and Experimental Workflow

While specific biological activities of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** are not well-documented, compounds of this class are often explored in medicinal chemistry for their potential as intermediates in the synthesis of bioactive molecules. A general workflow for screening such a compound for biological activity is proposed below.



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A generalized workflow for the biological screening of a novel chemical entity.

## Signaling Pathways

Currently, there is no published research that directly implicates **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** in the modulation of specific signaling pathways. Further investigation through the experimental workflow outlined above would be necessary to elucidate any potential biological targets and downstream effects.

## Safety Information

Based on available data, **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** is classified as an irritant.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.[1]

This technical guide is intended to provide a starting point for researchers interested in **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**. The lack of extensive literature highlights an opportunity for novel research into the synthesis, properties, and potential applications of this compound.

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## References

- 1. Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate | C<sub>12</sub>H<sub>14</sub>O<sub>4</sub> | CID 2759696 - PubChem [pubchem.ncbi.nlm.nih.gov]
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